

Technical Guide: Health and Safety Profile of **cis-3-Methyl-3-hexene**

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Compound of Interest

Compound Name: *cis-3-Methyl-3-hexene*

Cat. No.: *B13800522*

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For Research, Scientific, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the health and safety information currently available for **cis-3-Methyl-3-hexene** (CAS No: 4914-89-0). It is intended for researchers, scientists, and professionals in drug development who may handle or evaluate this compound. Information has been aggregated from safety data sheets, chemical databases, and toxicological literature concerning related chemical structures. A significant data gap exists in the public domain regarding specific experimental toxicity studies for this compound. Therefore, this guide also includes generalized experimental protocols and a hypothetical metabolic pathway to aid in risk assessment and future research.



Chemical and Physical Properties

cis-3-Methyl-3-hexene is a flammable, volatile organic compound. Its key identifiers and properties are summarized below.

Property	Value	Citation(s)
IUPAC Name	(3Z)-3-Methylhex-3-ene	[1]
Synonyms	(Z)-3-Methyl-3-hexene, cis-3-Methyl-3-hexane	[1]
CAS Number	4914-89-0	[1][2]
Molecular Formula	C ₇ H ₁₄	[1][3]
Molecular Weight	98.19 g/mol	[1][3]
Boiling Point	93.4°C at 760 mmHg	[4]
Melting Point	-124.4°C (estimate)	[4]
Density	0.7080 g/cm ³	[4]
Refractive Index	1.414	[4]
XLogP3	3.2	[3][4]

Hazard Identification and GHS Classification

cis-3-Methyl-3-hexene is classified as a highly flammable liquid. The primary health hazard identified is the risk of aspiration if swallowed.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[1][3][5][6]		Danger
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways.[7]		Danger

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety data sheets. Key statements include:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3][5][6]
- P233: Keep container tightly closed.[3][5][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6]
- P301+P310+P331: IF SWALLOWED: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[7]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[5][6]
- P403+P235: Store in a well-ventilated place. Keep cool.[5][6]

Toxicological Data Summary

A thorough review of publicly available literature and safety databases reveals a significant lack of specific toxicological data for **cis-3-Methyl-3-hexene**. For most standard toxicological endpoints, the available information is "no data available".

Endpoint	Result/Data	Citation(s)
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[7]
Skin Corrosion/Irritation	No data available	[7]
Serious Eye Damage/Irritation	No data available	[7]
Respiratory or Skin Sensitization	No data available	[7]
Germ Cell Mutagenicity	No data available	[7]
Carcinogenicity	No data available	[7]
Reproductive Toxicity	No data available	[7]
STOT-Single Exposure	No data available	[7]
STOT-Repeated Exposure	No data available	[7]
Toxicity to Fish	No data available	[1]
Toxicity to Daphnia	No data available	[1]

Generalized Experimental Protocols

Given the absence of specific experimental data, the following sections outline generalized, standard protocols for assessing key toxicological endpoints. These are not based on cited experiments for this specific molecule but represent standard methodologies.

Protocol: Acute Oral Toxicity Assessment (OECD 423 Guideline)

- Objective: To determine the acute oral toxicity of **cis-3-Methyl-3-hexene**.
- Test System: Typically, female rats are used. A minimum of three animals are used for each step.
- Procedure:

1. Animals are fasted prior to dosing.
 2. The test substance is administered in a single dose by gavage.
 3. A starting dose of 300 mg/kg is often used, with subsequent doses (e.g., 2000 mg/kg, 100 mg/kg, 5 mg/kg) selected based on the outcome of the previous step.
 4. Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 5. A full necropsy is performed on all animals at the end of the observation period.
- Endpoint: The LD50 (Lethal Dose 50) is estimated, and the GHS classification for acute toxicity is determined.

Protocol: In Vitro Skin Irritation Test (OECD 439 Guideline)

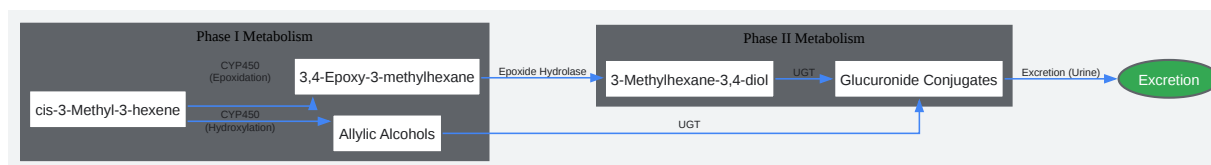
- Objective: To assess the potential of **cis-3-Methyl-3-hexene** to cause skin irritation.
- Test System: Reconstituted human epidermis (RhE) models (e.g., EpiDerm™, EpiSkin™).
- Procedure:
 1. The test substance is applied topically to the surface of the tissue model.
 2. After a defined exposure period (e.g., 60 minutes), the substance is removed by washing.
 3. The tissue is incubated for a post-exposure period (e.g., 42 hours).
 4. Cell viability is measured using a quantitative assay, typically the MTT assay, which measures mitochondrial dehydrogenase activity.
- Endpoint: The substance is classified as an irritant or non-irritant based on the mean tissue viability relative to negative controls.

Signaling and Metabolic Pathways

No specific studies on the metabolic or toxicological signaling pathways of **cis-3-Methyl-3-hexene** have been found. However, based on the metabolism of structurally related compounds like methylcyclohexane and general principles of alkene toxicology, a hypothetical framework can be proposed.

Hypothetical Metabolic Pathway

Alkenes and substituted alkanes are typically metabolized in vivo via oxidation, primarily by cytochrome P450 enzymes in the liver. A plausible metabolic route for **cis-3-Methyl-3-hexene** would involve hydroxylation at allylic positions or epoxidation of the double bond, followed by conjugation and excretion. The study on methylcyclohexane metabolism showed hydroxylation occurs, with the main metabolite being the glucuronide of trans-4-methylcyclohexanol.[8][9]



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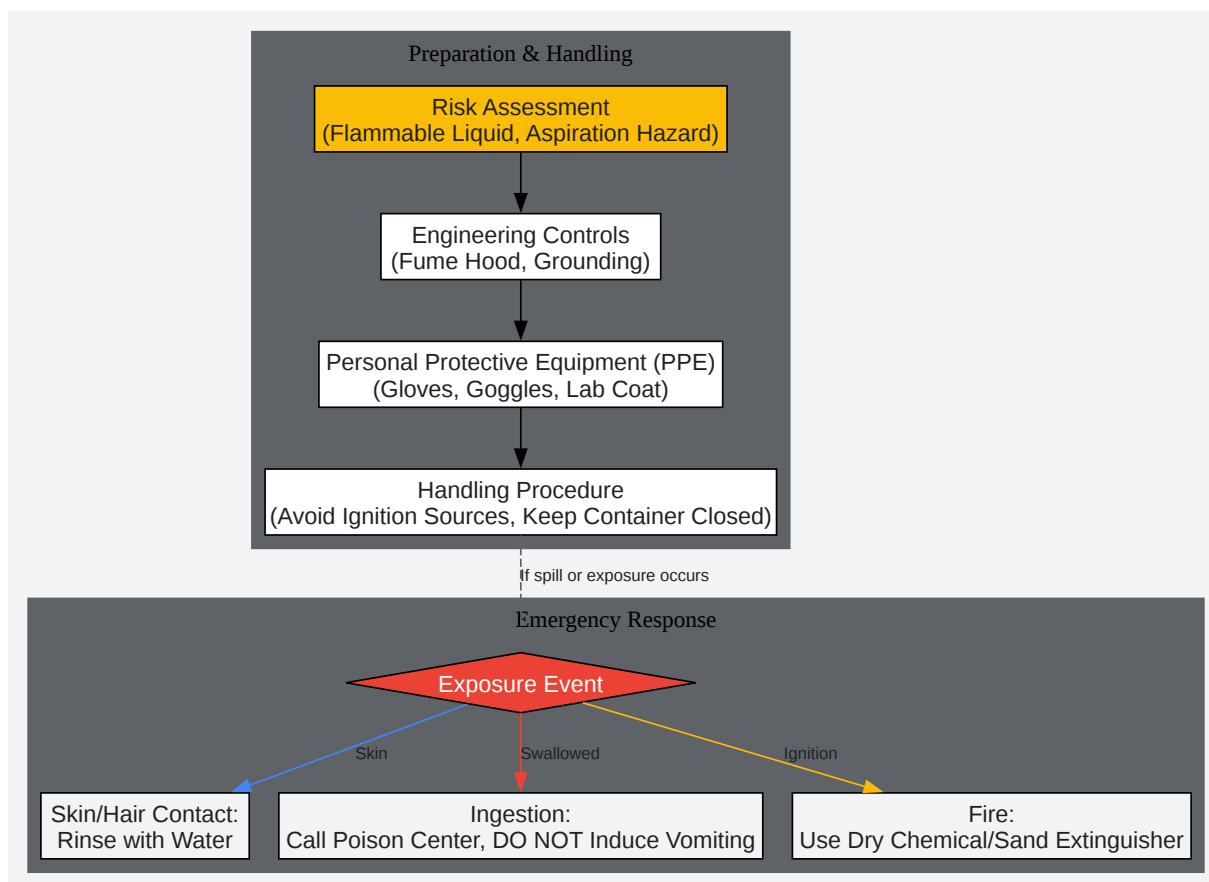
Caption: Hypothetical Phase I and Phase II metabolic pathway for **cis-3-Methyl-3-hexene**.

Potential Toxicological Mechanism

Some alkenes are known to be "soft" electrophiles that can exert toxicity by forming covalent adducts with "soft" biological nucleophiles, such as the sulfhydryl groups on cysteine residues in proteins.[5][10] If the metabolic epoxidation of **cis-3-Methyl-3-hexene** occurs, the resulting epoxide is an electrophilic intermediate that could potentially react with cellular macromolecules like proteins and DNA, leading to cytotoxicity or genotoxicity.

Safe Handling and Emergency Procedures Workflow

The following diagram outlines the logical workflow for handling **cis-3-Methyl-3-hexene**, from risk assessment to emergency response, based on its GHS classification.



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Caption: Workflow for safe handling and emergency response for **cis-3-Methyl-3-hexene**.

Conclusion

cis-3-Methyl-3-hexene is a chemical with well-defined physical properties and a primary hazard classification as a highly flammable liquid and an aspiration risk. However, there is a critical lack of empirical data regarding its specific toxicity, metabolic fate, and potential for causing adverse health effects beyond what is inferred from its basic classification. The information and generalized protocols provided herein should be used to guide safe handling practices and to design future experimental studies to fill these knowledge gaps. Researchers must exercise caution, employing robust engineering controls and appropriate personal protective equipment when handling this compound.

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